

Technical Guide: Physicochemical Properties of Brominated Chlorobenzene Derivatives

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 1-Bromo-3-(bromomethyl)-2-chlorobenzene

CAS No.: 1044256-89-4

Cat. No.: B1289238

[Get Quote](#)

For the Attention of: Researchers, Scientists, and Drug Development Professionals

Subject: An In-depth Analysis of **1-Bromo-3-(bromomethyl)-2-chlorobenzene** and Related Isomers

This technical document provides a detailed overview of the molecular weight and physicochemical properties of brominated chlorobenzene derivatives. It is intended to serve as a valuable resource for researchers and professionals engaged in drug development and chemical synthesis.

Introduction

The compound **1-Bromo-3-(bromomethyl)-2-chlorobenzene** was the subject of a comprehensive search across multiple chemical databases. However, no definitive entry or corresponding physicochemical data could be located for this specific isomeric structure.

In the interest of providing valuable and actionable information, this guide will focus on the closely related and structurally characterized isomer, 2-Bromo-1-(bromomethyl)-3-

chlorobenzene. It is crucial to note that while these compounds share the same elemental composition, their distinct structural arrangements will result in different physicochemical properties and biological activities.

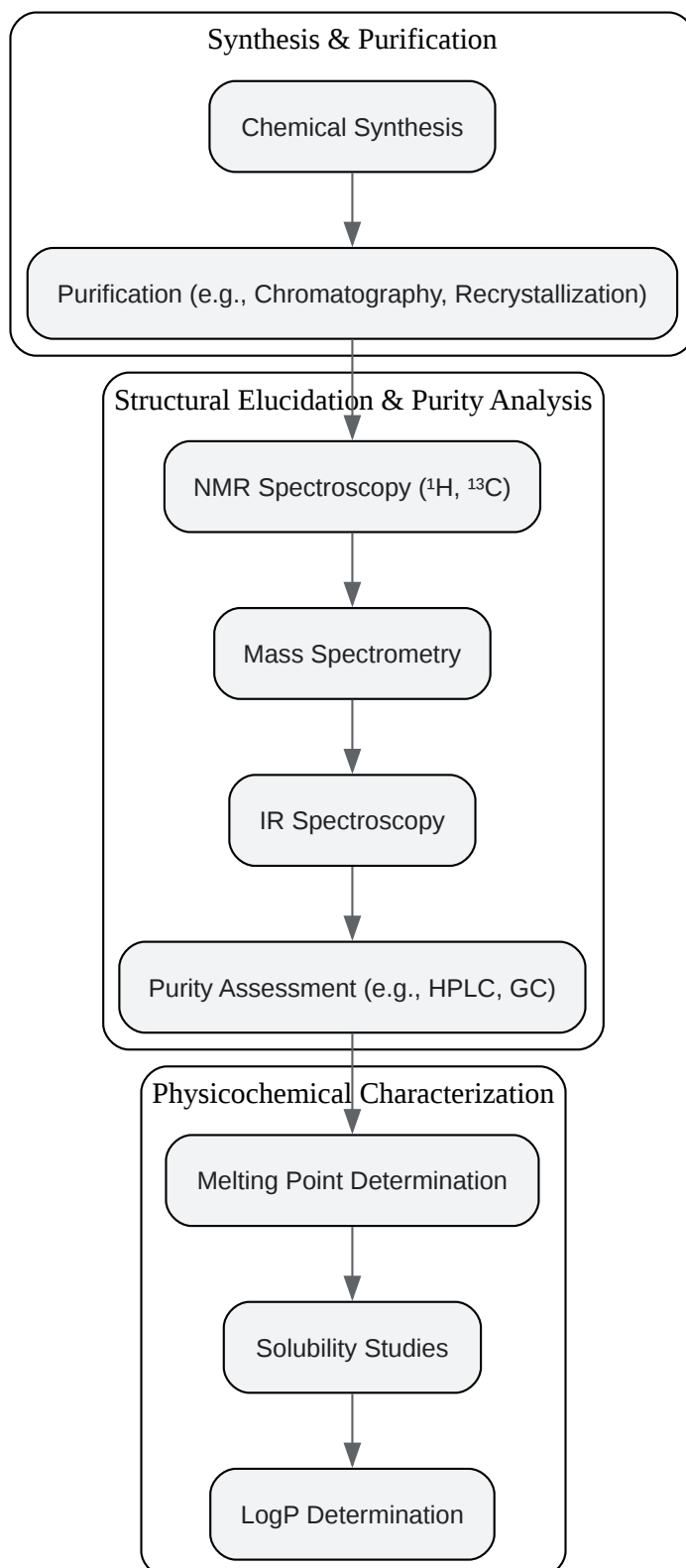
Physicochemical Data of 2-Bromo-1-(bromomethyl)-3-chlorobenzene

The following table summarizes the key quantitative data for 2-Bromo-1-(bromomethyl)-3-chlorobenzene, a structural isomer of the requested compound.

Property	Value	Source
Molecular Weight	284.37 g/mol	PubChem[1]
Molecular Formula	C ₇ H ₅ Br ₂ Cl	PubChem[1]
CAS Number	220453-60-1	PubChem[1]
IUPAC Name	2-bromo-1-(bromomethyl)-3-chlorobenzene	PubChem[1]
Synonyms	2-Bromo-3-chlorobenzyl bromide	PubChem[1]

Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of halogenated organic compounds are extensive and varied. A general workflow for the characterization of a novel or uncharacterized compound like **1-Bromo-3-(bromomethyl)-2-chlorobenzene** would typically involve the following stages.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Bromo-1-(bromomethyl)-3-chlorobenzene | C₇H₅Br₂Cl | CID 23289004 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Technical Guide: Physicochemical Properties of Brominated Chlorobenzene Derivatives]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1289238/docs#technical-guide-physicochemical-properties-of-brominated-chlorobenzene-derivatives>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check